

# Personal protective equipment for handling m-PEG24-NHS ester

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## Compound of Interest

Compound Name: *m*-PEG24-NHS ester

Cat. No.: B8006519

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## Essential Safety and Handling Guide for m-PEG24-NHS Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **m-PEG24-NHS ester**, a PEG-based PROTAC linker. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Identification and Classification

**m-PEG24-NHS ester** is classified with the following hazards according to the Globally Harmonized System (GHS)[1]:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **m-PEG24-NHS ester** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile or Latex Gloves	Powder-free, disposable. Double-gloving is recommended.	Protects against skin irritation and absorption[1][2][3].
Eye Protection	Safety Goggles or Glasses	Must have side shields.	Prevents eye irritation from dust or splashes[1].
Face Protection	Face Shield	To be worn over safety goggles/glasses.	Provides an additional layer of protection against splashes.
Body Protection	Laboratory Coat	Standard	Protects clothing and skin from contamination.
Protective Disposable Gown	Made of low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.	Recommended when there is a risk of splashing or contamination.	
Respiratory Protection	Respirator	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator is necessary.	Prevents respiratory tract irritation from dust or aerosols.

## Handling and Storage

Proper handling and storage are crucial to maintain the stability of **m-PEG24-NHS ester** and ensure a safe laboratory environment.

#### Storage:

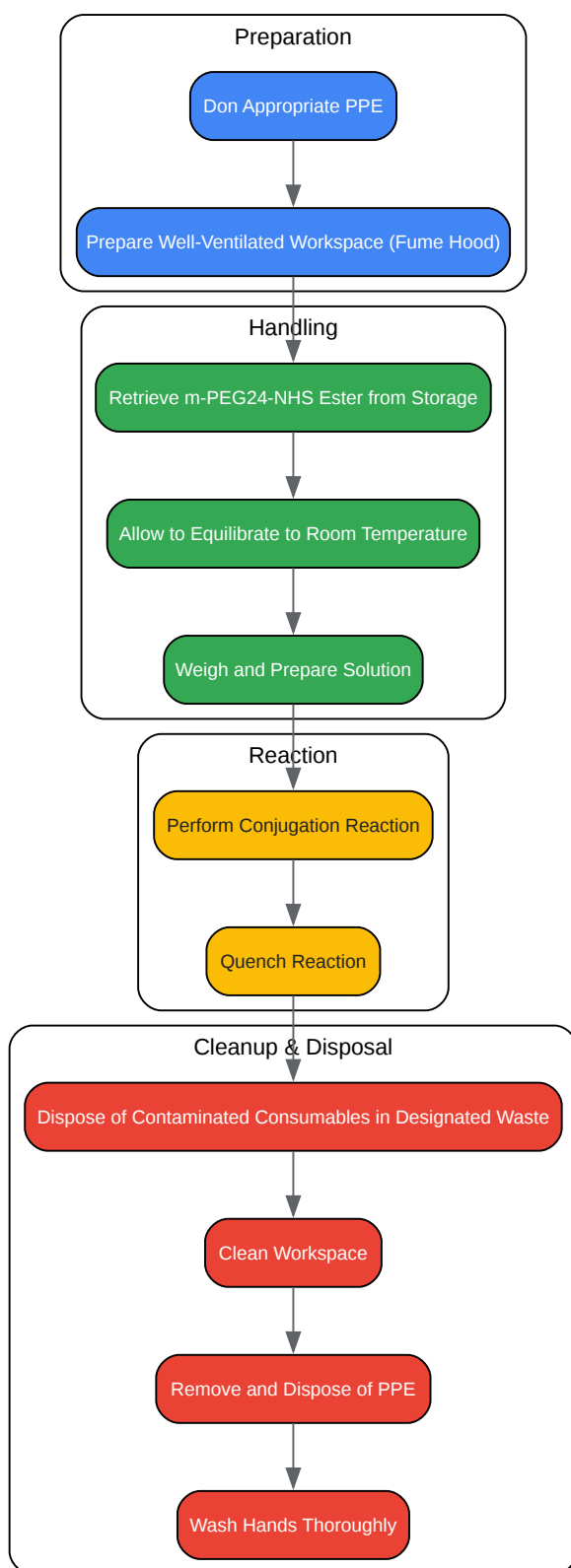
- Powder: Store at -20°C for up to 3 years.
- In solvent: Store at -80°C for up to 1 year.
- Shipping: Typically shipped at ambient temperature or with blue ice.

#### Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

## Experimental Workflow for Handling m-PEG24-NHS Ester

The following diagram outlines the procedural steps for safely handling **m-PEG24-NHS ester** from receipt to disposal.



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Procedural workflow for handling **m-PEG24-NHS ester**.

## Disposal Plan

Proper disposal of **m-PEG24-NHS ester** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
- **Contaminated Consumables:** All disposable items that have come into contact with **m-PEG24-NHS ester** (e.g., pipette tips, microfuge tubes, gloves, bench paper) should be collected in a designated, sealed hazardous waste container.
- **Empty Containers:** Rinse empty containers thoroughly with an appropriate solvent. The rinsate should be collected and disposed of as hazardous waste.

## First Aid Measures

In case of exposure, follow these first aid procedures immediately:

- **If Inhaled:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- **If on Skin:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **If Swallowed:** Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.

This guide is intended to provide essential information for the safe handling of **m-PEG24-NHS ester**. Always refer to the full Safety Data Sheet (SDS) for complete details and consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

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## References

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